

Disperse Blue 1 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Blue 1

CAS No.: 2475-45-8

Cat. No.: B124965

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An In-depth Technical Guide to Disperse Blue 1

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **Disperse Blue 1** (C.I. 64500), an anthraquinone-based dye. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information.

Chemical Identity and Structure

Disperse Blue 1 is an anthraquinone dye characterized by four amino groups attached to the anthraquinone core.^[1] Its formal IUPAC name is 1,4,5,8-tetraaminoanthracene-9,10-dione.^[1]^[2] The principal color component of the commercial dye is 1,4,5,8-tetraaminoanthraquinone.^[2] Commercial preparations often contain the primary dyestuff mixed with structurally related compounds, water, and lignosulfonate dispersants.^[2]^[3] For example, some products are marketed with a dye content of approximately 30% to 50%.^[2]^[4]^[5]

The chemical structure and identity of **Disperse Blue 1** are summarized below.

Table 1: Chemical Identifiers for **Disperse Blue 1**

Identifier	Value	Reference
IUPAC Name	1,4,5,8-tetraaminoanthracene-9,10-dione	[1][2][6]
CAS Number	2475-45-8	[2][7][8][9][10]
Molecular Formula	C ₁₄ H ₁₂ N ₄ O ₂	[1][8][9][10]
Molecular Weight	268.27 g/mol	[1][8][9]
Colour Index No.	64500	[2][4][9]
EC Number	219-603-7	[4][11]
InChI Key	JSFUMBWFPQSADC-UHFFFAOYSA-N	[1][10]
Canonical SMILES	<chem>C1=CC(=C2C(=C1N)C(=O)C3=C(C=CC(=C3C2=O)N)N)N</chem>	[1]

| Synonyms | C.I. **Disperse Blue 1**, 1,4,5,8-Tetraaminoanthraquinone, C.I. Solvent Blue 18, Acetate Blue G |[2][6][8][12] |

Physicochemical and Spectral Properties

Disperse Blue 1 is a blue-black microcrystalline powder.[2][6] As a disperse dye, it is characterized by low water solubility and is typically applied to synthetic fibers from an aqueous dispersion.[4][13] It is soluble in acetone, ethanol, and cellosolve, and slightly soluble in benzene and linseed oil.[2][6][9]

Table 2: Physicochemical Properties of **Disperse Blue 1**

Property	Value	Reference
Physical Description	Blue-black microcrystalline powder	[2]
Melting Point	332 °C	[1][2][4][12]
Water Solubility	30 µg/L at 25°C	[2]
Solubility in other solvents	Soluble in acetone, ethanol, cellosolve; Slightly soluble in benzene, linseed oil	[2][6][9]
Vapour Pressure	1.37×10^{-5} mm Hg (calculated)	[2]

| Octanol/Water Partition Coefficient (log P) | -0.05 [[2] |

The spectral properties of **Disperse Blue 1** are crucial for its identification and quantification.

Table 3: Spectral Data for **Disperse Blue 1**

Spectral Type	Wavelength (λ_{max}) / Details	Reference
UV-Vis	607 nm, 615 nm	[1][4][6]
Infrared (IR)	Spectral data have been reported	[2]
Nuclear Magnetic Resonance (NMR)	Spectral data have been reported	[2]

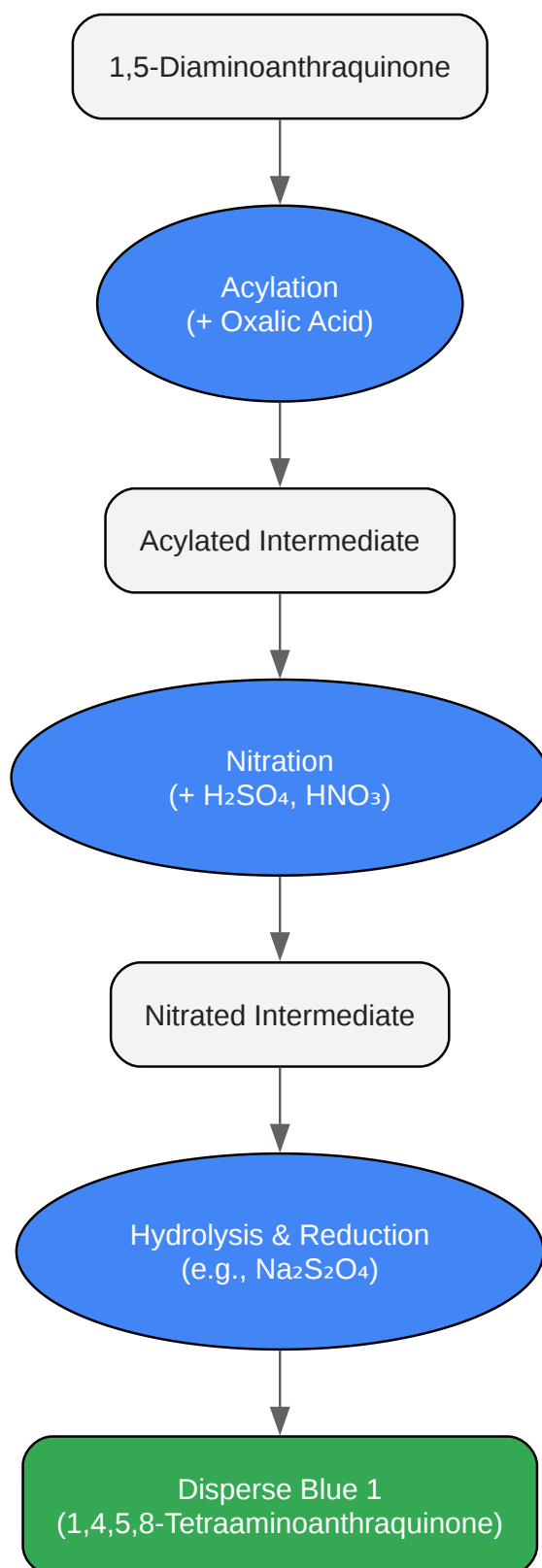
| Mass Spectrometry | Monoisotopic Mass: 268.09602564 Da [[6][14] |

Synthesis and Experimental Protocols

General Synthesis Pathway

Disperse Blue 1 can be synthesized through a multi-step process starting from 1,5-diaminoanthraquinone or a mixture of dinitroanthraquinones.[2][9] The most common methods involve acylation, nitration, hydrolysis, and reduction.[1][2][15]

A generalized workflow for one of the primary synthesis methods is outlined below.



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Caption: General synthesis workflow for **Disperse Blue 1**.

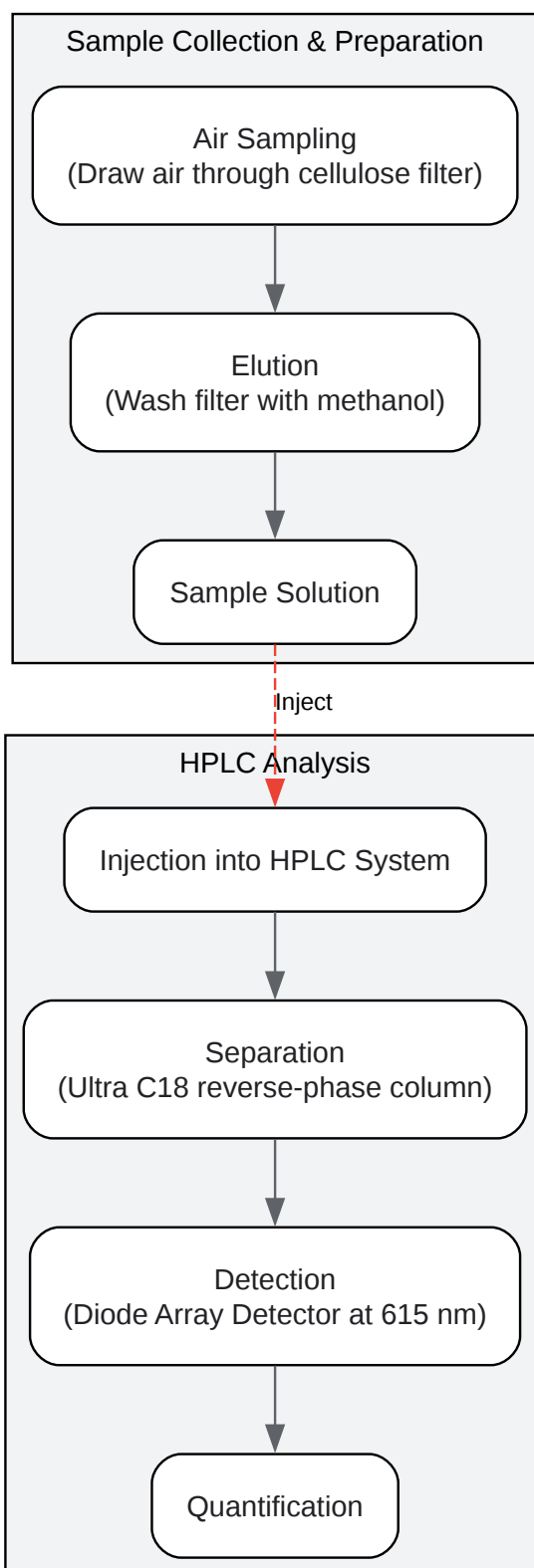
Detailed Protocol Steps:

- Acylation: 1,5-Diaminoanthraquinone is treated with oxalic acid under heated conditions.[1][15] This step protects the initial amino groups.
- Nitration: The resulting acylated product is subjected to nitration using a mixture of concentrated sulfuric acid and nitric acid.[1][2][15]
- Hydrolysis and Reduction: The nitrated intermediate undergoes hydrolysis to remove the oxalic acid protecting groups, followed by a reduction step (e.g., using sodium dithionite) to convert the nitro groups to amino groups, yielding the final 1,4,5,8-tetraaminoanthraquinone structure.[1][2]

An alternative method involves the reduction of a mixture of 1,5- and 1,8-dinitroanthraquinone to the corresponding diamino compounds, which then undergo acetylation, nitration, reduction, and hydrolysis.[2][15]

Analytical Determination in Workplace Air

A validated method exists for determining the concentration of **Disperse Blue 1** in workplace air, which is crucial for assessing occupational exposure.[16] The method utilizes high-performance liquid chromatography (HPLC) with a diode-array detector (DAD).[16]



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Caption: Analytical workflow for **Disperse Blue 1** in air samples.

Detailed Protocol:

- Sample Collection: Air containing **Disperse Blue 1** is drawn through a cellulose filter.[16]
- Sample Preparation: The substance adsorbed on the filter is eluted with methanol to create the analytical solution.[16]
- Instrumentation: The analysis is performed using an HPLC system with a DAD.[16]
- Chromatographic Conditions:
 - Column: Ultra C18 reverse-phase column.[16]
 - Mobile Phase: Acetonitrile and ammonium acetate solution (45:55 v/v).[16]
 - Detection Wavelength: Optimized between 585 nm and 615 nm.[16]
- Performance: The method has a measurement range of 0.01-0.2 mg/m³ for a 720 L air sample, with a limit of detection (LOD) of 0.52 ng/mL and a limit of quantification (LOQ) of 1.6 ng/mL.[16]

Other analytical methods include spectrophotometry for determining the dye sorbed on polyester fibers and polarography for analysis in environmental and biological samples.[2][15]

Industrial and Research Applications

Disperse Blue 1 has a history of use in several industrial applications:

- Textile Dyeing: It is primarily used as a disperse dye for synthetic fibers such as nylon, polyester, cellulose acetate, and triacetate.[1][2][5]
- Plastics and Resins: The dye has been used for surface dyeing of thermoplastics and as a solvent dye in cellulose acetate plastics.[2][5][6]
- Hair Colorant: In the United States, it has been used in semi-permanent hair color formulations at concentrations below 1%. [2][6][17]

- Biological Staining: It serves as a staining agent in hematology and histology for visualizing cellular structures.[4][5]

Safety and Toxicology

Disperse Blue 1 is classified as possibly carcinogenic to humans (Group 2B) by the International Agency for Research on Cancer (IARC), based on sufficient evidence of carcinogenicity in experimental animals.[11]

- Hazards: It is known to cause skin irritation, may cause an allergic skin reaction, and can cause serious eye damage.[11][13]
- Carcinogenicity: Studies in rats showed clear evidence of carcinogenicity, with increased incidences of urinary bladder neoplasms.[11][13] This effect is suggested to be associated with the formation of bladder calculi in animals, a mechanism not expected to be relevant to humans.[17]
- Dermal Absorption: In vitro studies indicate that **Disperse Blue 1** is poorly absorbed through the skin.[17]
- Handling Precautions: Due to its hazardous properties, handling requires a well-ventilated area, personal protective equipment (including gloves, eye protection, and respiratory protection), and avoidance of dust formation.[11][18][19]

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